

Verifying Salgam Authenticity: A Guide to Chemical Marker Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Salgim*
CAS No.: 331284-85-6
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Salgam, a traditional Turkish fermented beverage, is gaining international interest for its unique flavor profile and potential probiotic properties. Its production relies on the lactic acid fermentation of key ingredients, primarily black carrot (*Daucus carota* ssp. *sativus* var. *atrorubens* Alef.), turnip (*Brassica rapa* L.), and bulgur flour.^{[1][2][3]} The authenticity of Salgam is defined by its characteristic composition derived from these raw materials and the specific metabolic pathways of the fermentation microflora. This guide provides a comparative framework for verifying the authenticity of Salgam using key chemical markers and details the necessary experimental protocols for their detection.

Adulteration of Salgam can occur through several means, including the use of synthetic dyes to mimic the natural color from black carrot anthocyanins, the addition of unauthorized or excessive preservatives, or improper fermentation processes that fail to produce the characteristic profile of organic acids and volatile compounds. The analytical methods outlined below provide a robust strategy for identifying these markers of authenticity and exposing fraudulent products.

Comparative Analysis of Chemical Markers

The authenticity of Salgam can be determined by quantifying a profile of key chemical markers. Authentic Salgam is characterized by a specific range of organic acids, a complex profile of volatile compounds, and a unique anthocyanin signature from its primary ingredient, the black carrot. Conversely, adulterated products may contain illegal synthetic colorants, show an atypical organic acid profile, or have excessive levels of permitted preservatives.

Chemical Marker Category	Authenticity Marker / Adulterant	Authentic Salgam (Typical Concentration Range)	Non-Authentic / Adulterated Salgam	Significance
General Quality Parameters	pH	3.3 – 3.8	Outside of 3.3 - 3.8	Indicates improper fermentation or adulteration.[1]
Total Acidity (as Lactic Acid)	≥ 6.0 g/L	< 6.0 g/L	A key indicator of sufficient lactic acid fermentation.[1]	
Organic Acids	Lactic Acid	Predominant organic acid (e.g., 2.66 - 8.44 g/L)	Low or absent	The primary product of lactic acid fermentation, crucial for taste and preservation. [4]
Acetic Acid	Present in lower concentrations (e.g., 0.35 - 3.0 g/L)	Highly variable or excessive	A secondary fermentation product; excessive levels may indicate spoilage or use of non-traditional microorganisms. [4]	
Colorants	Cyanidin-based Anthocyanins (e.g., cyanidin-3-xylosyl-glucosyl-galactoside)	Present (Profile matches black carrot)	Absent or significantly different profile	Natural pigments from black carrot; their specific profile is a strong indicator of authenticity.[5][6]

Synthetic Dyes (e.g., Amaranth, Ponceau 4R, Sudan I)	Absent	Presence indicates adulteration	Illegal colorants used to mimic the natural red hue of authentic Salgam.	
Preservatives	Sodium Benzoate	≤ 200 mg/L (if used)	> 200 mg/L	Legally permitted in some regions up to a specific limit; excessive use indicates adulteration.[7]
Sorbic Acid / Potassium Sorbate	Absent	Presence indicates adulteration	Not a legally permitted preservative for Salgam in Turkey.[7]	
Volatile Organic Compounds (VOCs)	Terpenes, Esters, Higher Alcohols	Complex and characteristic profile	Simple or atypical profile	The "aroma fingerprint" resulting from the fermentation of raw materials. Authentic Salgam contains dozens of these compounds.[1][2] [4]
Biogenic Amines	Putrescine, Cadaverine	Present in low levels (e.g., Total < 135 mg/L)	High levels	Can indicate poor raw material quality or microbial spoilage.[8]

Experimental Protocols

Accurate verification of Salgam authenticity requires validated analytical methods. The following protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are fundamental for analyzing the key chemical markers.

Analysis of Organic Acids and Synthetic Dyes by HPLC

This method allows for the simultaneous or separate quantification of key organic acids (lactic, acetic) and the detection of illegal synthetic colorants.

Methodology:

- Sample Preparation:
 - Centrifuge the Salgam sample to remove suspended solids.
 - Filter the supernatant through a 0.45 µm syringe filter prior to injection. For organic acid analysis in complex matrices, a Solid Phase Extraction (SPE) step with a C18 cartridge may be used for cleanup.
- Instrumentation:
 - High-Performance Liquid Chromatograph (HPLC) equipped with a Diode Array Detector (DAD) or UV-Vis detector.
- Chromatographic Conditions (Organic Acids):
 - Column: A reverse-phase C18 column or a specific ion-exchange column designed for organic acids (e.g., SUPELCOGEL C-610H).
 - Mobile Phase: Isocratic elution with a dilute acidic mobile phase, such as 0.1% phosphoric acid in water.
 - Flow Rate: 0.5 - 1.0 mL/min.
 - Column Temperature: Ambient or controlled (e.g., 30 °C).
 - Detection: UV detector at 210 nm.

- Quantification: Based on calibration curves of certified standards for lactic acid and acetic acid.
- Chromatographic Conditions (Synthetic Dyes):
 - Column: Reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m).
 - Mobile Phase: A gradient elution using a buffered mobile phase (e.g., 20-100 mM ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile).
 - Flow Rate: 0.8 - 1.2 mL/min.
 - Detection: DAD set to scan a range of wavelengths (e.g., 400-700 nm) or monitor specific wavelengths for common dyes (e.g., 521 nm for Amaranth, 484 nm for Sunset Yellow FCF).
 - Identification: By comparing retention times and UV-Vis spectra with those of known synthetic dye standards.

Analysis of Volatile Organic Compounds (VOCs) by GC-MS

This protocol is designed to identify the "aroma fingerprint" of Salgam, which is a key indicator of authentic fermentation.

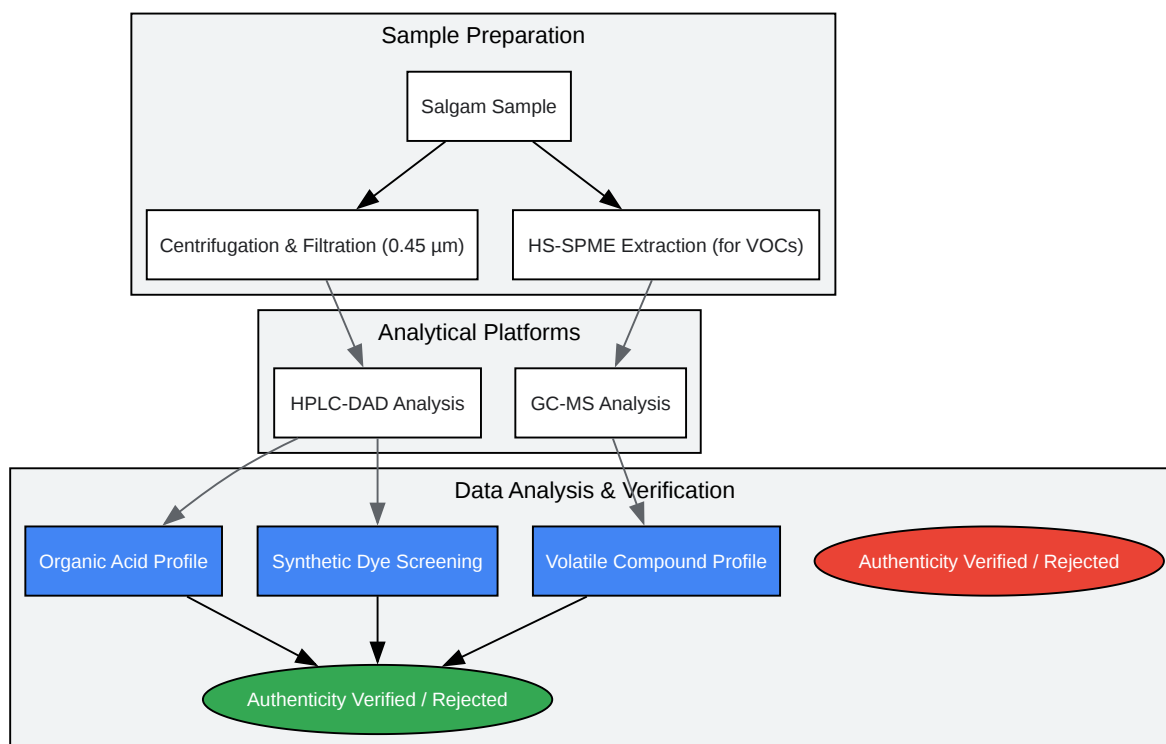
Methodology:

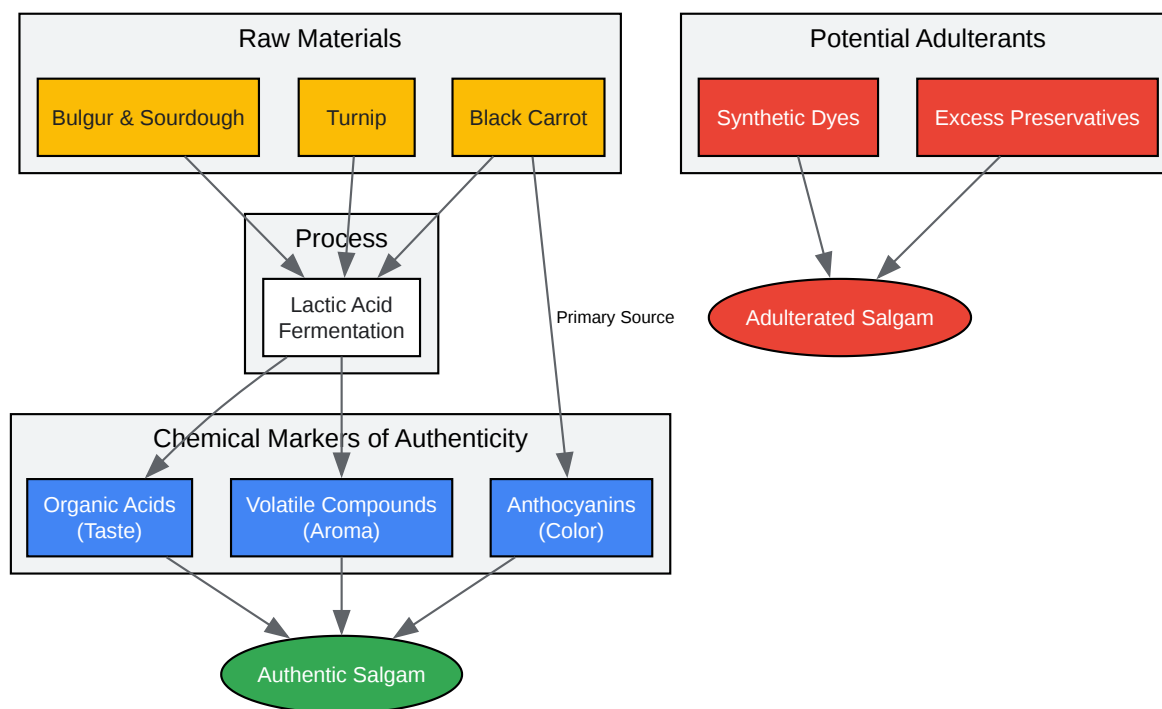
- Sample Preparation (Headspace Solid-Phase Microextraction - HS-SPME):
 - Place a defined volume (e.g., 5-10 mL) of the Salgam sample into a 20 mL headspace vial.
 - Add a salt (e.g., NaCl) to increase the volatility of the analytes.
 - Place the vial in a water bath or heating block (e.g., at 50-60 °C) for an equilibration period (e.g., 15-30 minutes).

- Expose a pre-conditioned SPME fiber (e.g., DVB/CAR/PDMS) to the headspace above the sample for a set time (e.g., 30 minutes) to adsorb the volatile compounds.
- Instrumentation:
 - Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).
- Chromatographic Conditions:
 - Injection: The SPME fiber is thermally desorbed in the hot GC inlet (e.g., 240-250 °C) in splitless mode.
 - Column: A polar capillary column, such as one with a wax-based stationary phase (e.g., DB-WAX or equivalent), is typically used for separating volatile compounds in beverages (e.g., 30 m x 0.25 mm x 0.25 µm).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
 - Oven Temperature Program: A typical program starts at a low temperature (e.g., 40 °C), holds for a few minutes, then ramps up to a high temperature (e.g., 240 °C) to elute all compounds.
 - MS Parameters: Operate in electron ionization (EI) mode (70 eV). Scan a mass range from m/z 30 to 550.
 - Identification: Compounds are identified by comparing their mass spectra with commercial libraries (e.g., NIST, Wiley) and by comparing their retention indices with literature values.

Visualized Workflows and Relationships

To clarify the experimental and logical processes, the following diagrams are provided.





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- To cite this document: BenchChem. [Verifying Salgam Authenticity: A Guide to Chemical Marker Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12772139/docs#verifying-salgam-authenticity-a-guide-to-chemical-marker-analysis>]

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